Cross-reactivity studies of 5-(4-Chlorophenyl)isoxazole-3-propionic acid

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Compound of Interest	
Compound Name:	*5-(4-Chlorophenyl)isoxazole-3-propionic acid*
CAS No.:	*870704-00-0*
Cat. No.:	*B1611712*

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Technical Comparison Guide: Cross-Reactivity & Selectivity Profiling of **5-(4-Chlorophenyl)isoxazole-3-propionic Acid**

Executive Summary & Core Directive

5-(4-Chlorophenyl)isoxazole-3-propionic acid (CAS: 870704-00-0) is a specialized isoxazole derivative primarily utilized as a chemical probe and building block in neuroscience research. Structurally analogous to AMPA (

-amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid) and Ibotenic Acid, its primary utility lies in modulating Ionotropic Glutamate Receptors (iGluRs).

The Critical Challenge: In drug development, the "cross-reactivity" of this molecule refers to two distinct but critical vectors:

- Receptor Selectivity (Pharmacological Cross-Reactivity): Distinguishing its affinity between AMPA receptors (GluA1-4), Kainate receptors (GluK1-5), and NMDA receptors.

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- Immunoassay Interference (Immunological Cross-Reactivity): If used as a hapten for antibody generation, its structural similarity to other isoxazoles (e.g., sulfamethoxazole, isoxaflutole metabolites) can cause false positives.

This guide provides a comparative analysis of its performance against standard ligands and details the experimental protocols required to validate its selectivity profile.

Comparative Analysis: Performance vs. Alternatives

The following table contrasts **5-(4-Chlorophenyl)isoxazole-3-propionic acid** with standard glutamate receptor ligands. This comparison highlights why a researcher would choose this specific chlorophenyl derivative over established alternatives.

Table 1: Structural & Functional Comparison of Isoxazole-Propionic Acid Derivatives

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Feature	Subject: **5-(4-Chlorophenyl)isoxazole-3-propionic acid**	Alternative A: **AMPA (Standard Agonist)**	Alternative B: **Ibotenic Acid (Parent Scaffold)**	Alternative C: **ATPA (GluK5 Selective)**
Core Structure	Isoxazole-3-propionic acid w/ 4-Chlorophenyl tail	Isoxazole-propionic acid w/ amino/methyl groups	Isoxazole-acetic acid core	Isoxazole-propionic acid w/ tert-butyl group
Primary Target	Modulator: AMPA/Kainate Receptors	Agonist: AMPA Receptors (GluA1-4)	Agonist: Pan-Glutamate (NMDA/AMPA/KA)	Agonist: Kainate Receptors (GluK5)
Selectivity Profile	Moderate: The chlorophenyl group adds lipophilicity, potentially altering subunit selectivity compared to AMPA.	High for AMPA vs. NMDA, but poor subunit selectivity (GluA1 vs GluA2).	Low (Promiscuous): Cross-reacts heavily with NMDA; highly neurotoxic.	High: Very selective for GluK5 containing receptors.
Cross-Reactivity Risk	PPAR / MMPs: The lipophilic tail increases risk of off-target binding to nuclear receptors (PPARs).	Low: Minimal binding to non-glutamate targets.	High: Metabolic conversion to Muscimol (GABA agonist).	Low: Specific to Kainate subtypes.
Solubility	DMSO/Ethanol (Lipophilic)	Water (Hydrophilic)	Water (Hydrophilic)	Water/Saline
Application	Developing subtype-selective	Defining AMPA receptor	Lesion studies (excitotoxicity).	Studying kainate receptor function.

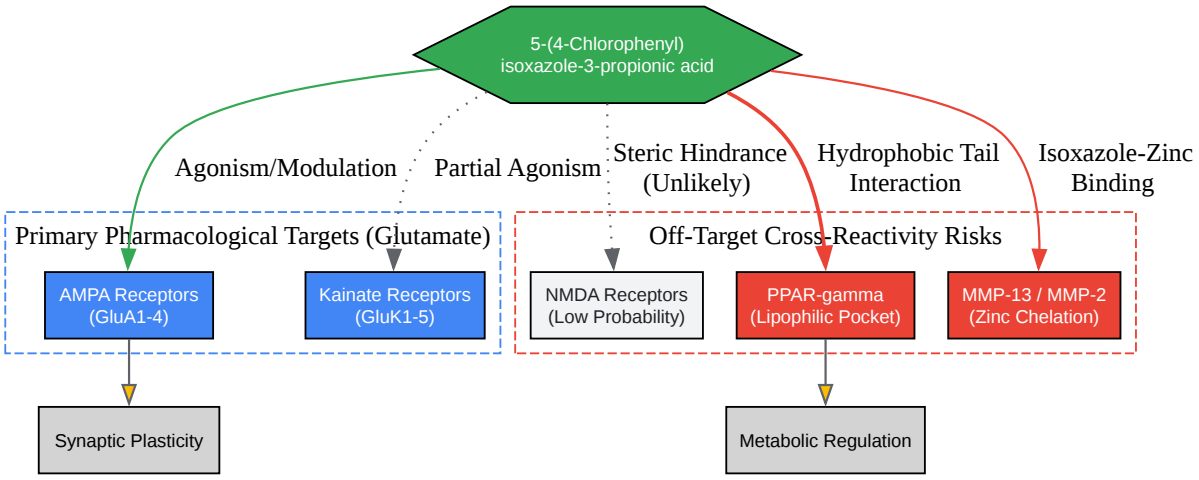
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allosteric modulators or neuroprotective agents.	physiology.

Expert Insight: The addition of the 4-chlorophenyl group at the 5-position transforms the hydrophilic AMPA core into a more lipophilic scaffold. While this improves blood-brain barrier (BBB) penetration potential, it introduces hydrophobic cross-reactivity risks—specifically with Peroxisome Proliferator-Activated Receptors (PPARs) and Matrix Metalloproteinases (MMPs), which often bind aryl-isoxazole motifs.

Mechanism of Action & Cross-Reactivity Pathways

To understand where cross-reactivity occurs, we must visualize the structural homology. The diagram below maps the "Family Tree" of targets where **5-(4-Chlorophenyl)isoxazole-3-propionic acid** may show activity.



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Caption: Pharmacological interaction map showing primary glutamate receptor targets vs. potential off-target risks (PPAR/MMP) due to the chlorophenyl moiety.

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Experimental Protocols: Validating Selectivity

To confirm the performance of **5-(4-Chlorophenyl)isoxazole-3-propionic acid**, you must run a Self-Validating Selectivity Screen.

Protocol A: Radioligand Competition Binding (The "Gold Standard")

Purpose: To quantify the affinity (

) and Cross-Reactivity relative to native ligands.

Materials:

- Membranes: Rat brain synaptic membranes (cortex for AMPA, cerebellum for Kainate).
- Radioligands:

  (for AMPA sites),

  (for Kainate sites).
- Non-specific blocker: 1 mM Glutamate or 100

  M ATPA.

Step-by-Step Workflow:

- Preparation: Thaw membrane homogenates and resuspend in 50 mM Tris-HCl (pH 7.4).
- Incubation (AMPA Assay):
  - Mix 100

    L membrane + 50

    L

    (5 nM final) + 50

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L Test Compound (Concentration range:

to

M).

- Include NBQX as a positive control for displacement.

- Incubation (Kainate Assay):
  - Mix 100

    L membrane + 50

    L

    (10 nM final) + 50

    L Test Compound.

- Equilibrium: Incubate for 60 min at 4°C (AMPA) or 25°C (Kainate).
- Termination: Rapid filtration through GF/B glass fiber filters using a cell harvester. Wash 3x with ice-cold buffer.
- Analysis: Measure radioactivity via liquid scintillation counting.
- Calculation:

  A value >10% indicates significant cross-reactivity.

Protocol B: Functional Calcium Flux Assay (FLIPR)

Purpose: To determine if the binding is Agonistic or Antagonistic.

- Cell Line: HEK293 cells stably expressing GluA2 (flip) or GluK2.
- Dye Loading: Load cells with Fluo-4 AM calcium indicator for 45 mins.
- Baseline: Measure fluorescence for 10s.

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- Injection: Inject **5-(4-Chlorophenyl)isoxazole-3-propionic acid** (10

  M).

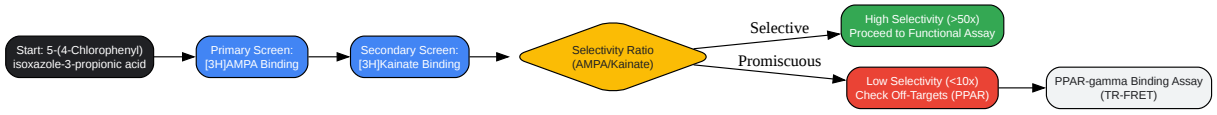
- Readout:

  - Agonist Mode: Immediate spike in fluorescence.

  - Antagonist Mode: Pre-incubate with compound, then inject Glutamate. Look for reduction in spike.

Workflow Visualization: The Cross-Reactivity Screen

This flowchart guides the decision-making process when validating this molecule.



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Caption: Decision tree for validating the selectivity profile of the test compound.

References

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- Madsen, U., et al. (2001). Synthesis and pharmacology of (RS)-2-amino-3-(3-hydroxy-5-methyl-4-isoxazolyl)propionic acid (AMPA) analogues.Journal of Medicinal Chemistry, 44(7), 1051-1059.

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